

An In-Depth Technical Guide to 3-Hydroxyquinoline-d6: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3-Hydroxyquinoline-d6

Cat. No.: B15557230

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxyquinoline-d6 is the deuterated analog of 3-hydroxyquinoline, a heterocyclic compound of significant interest in medicinal chemistry and analytical sciences. The strategic replacement of six hydrogen atoms with deuterium isotopes imparts a greater molecular weight, making it an invaluable tool as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS).^[1] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental considerations for **3-Hydroxyquinoline-d6**.

Chemical Structure and Identification

The structural integrity of **3-Hydroxyquinoline-d6** is foundational to its application. Below are the key identifiers and structural representations.

Identifier	Value
IUPAC Name	quinolin-3-ol-d6
Synonyms	3-Quinolol-d6, 3-Quinolinol-d6
CAS Number	2768656-18-2[1]
Molecular Formula	C ₉ HD ₆ NO[1][2]
SMILES	OC1=C(C2=C(C([2H])=C(C([2H])=C2N=C1[2H])[2H])[2H])[2H][1]

Structure Diagram:

Caption: Chemical structure of **3-Hydroxyquinoline-d6**.

Physicochemical Properties

Precise physicochemical data for **3-Hydroxyquinoline-d6** is not extensively published. However, data for the non-deuterated analog, 3-Hydroxyquinoline, can serve as a useful proxy. It is important to note that deuteration can slightly alter physical properties such as boiling point and melting point.

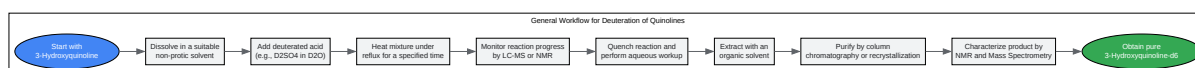
Property	Value (3-Hydroxyquinoline)	Value (3-Hydroxyquinoline-d6)
Molecular Weight	145.16 g/mol [3]	151.19 g/mol [1]
Melting Point	198-202 °C	Not available
Boiling Point	Not available	Not available
Solubility	Soluble in DMSO and methanol.	Soluble in DMSO and methanol.

Experimental Protocols

Synthesis of Deuterated Quinolines (General Approach)

While a specific, detailed protocol for the synthesis of **3-Hydroxyquinoline-d6** is not readily available in the public domain, general methods for the deuterium labeling of quinoline derivatives can be adapted. One common approach involves Brønsted acid-catalyzed deuteration. This method utilizes a strong deuterated acid to facilitate the exchange of protons for deuterons on the aromatic ring.

Illustrative Workflow for Deuterium Labeling:



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Caption: Generalized workflow for the synthesis of deuterated quinolines.

Purification and Analysis

Purification of the crude product is typically achieved through standard laboratory techniques such as recrystallization or silica gel column chromatography. The purity and identity of the final compound are confirmed using analytical methods.

Analytical Techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR is used to confirm the absence of protons at the deuterated positions, while ^2H NMR will show signals corresponding to the incorporated deuterium atoms. ^{13}C NMR can also be used to confirm the carbon skeleton.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry is employed to confirm the exact mass of the deuterated compound, verifying the incorporation of six deuterium atoms.

Applications in Research and Drug Development

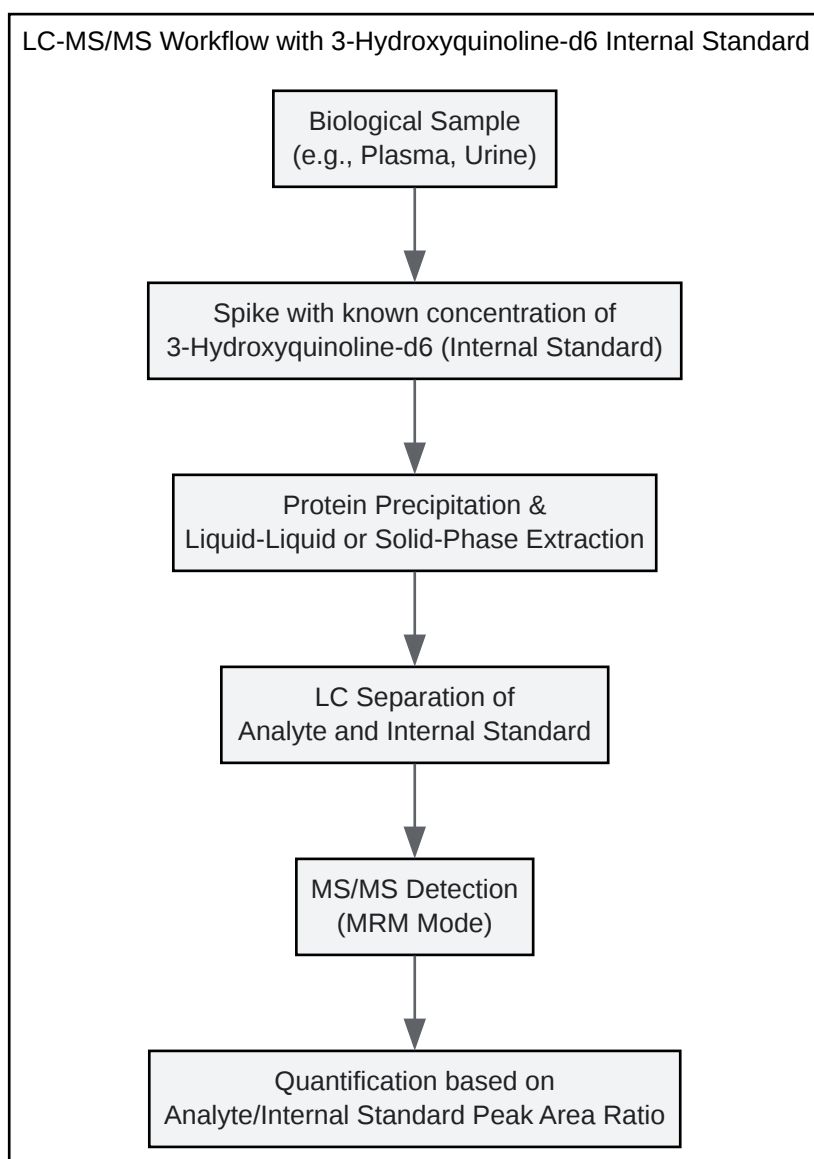
The primary application of **3-Hydroxyquinoline-d6** is as an internal standard in quantitative bioanalytical methods.^[1] Its chemical similarity to the non-deuterated analyte ensures

comparable extraction efficiency and ionization response in mass spectrometry, while its distinct mass allows for accurate quantification.

Use as an Internal Standard in LC-MS/MS Analysis

In a typical LC-MS/MS workflow for quantifying an analyte (e.g., a drug candidate or its metabolite) in a biological matrix, a known amount of **3-Hydroxyquinoline-d6** is added to the sample at the beginning of the sample preparation process.

Logical Workflow for Quantitative Analysis:



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Caption: Workflow for using **3-Hydroxyquinoline-d6** as an internal standard.

Metabolic Fate Considerations

While specific metabolic studies on **3-Hydroxyquinoline-d6** are not widely reported, the metabolism of the parent compound, 3-hydroxyquinoline, is known to be mediated by cytochrome P450 enzymes.[2] It is a known human metabolite of quinoline. The deuteration is not expected to fundamentally alter the metabolic pathways but may influence the rate of metabolism due to the kinetic isotope effect. This can be a subject of interest in drug metabolism and pharmacokinetic (DMPK) studies.

Conclusion

3-Hydroxyquinoline-d6 is a crucial tool for researchers in analytical chemistry, pharmacology, and drug development. Its well-defined structure and mass difference from its non-deuterated counterpart make it an ideal internal standard for ensuring the accuracy and precision of quantitative bioanalytical methods. While detailed physicochemical and synthetic data remain somewhat limited in publicly accessible literature, the general principles of deuterated compound synthesis and application provide a solid foundation for its effective use in the laboratory.

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